

Cdk1-IN-3: Application Notes and Protocols for Neurodegenerative Disease Research

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Compound of Interest

Compound Name: Cdk1-IN-3

Cat. No.: B12406037

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Introduction

Cyclin-dependent kinase 1 (Cdk1), a key regulator of the cell cycle, has emerged as a significant player in the pathology of various neurodegenerative diseases, including Alzheimer's disease (AD), Parkinson's disease (PD), and Amyotrophic Lateral Sclerosis (ALS). In post-mitotic neurons, the aberrant reactivation of Cdk1 is linked to pathological processes such as tau hyperphosphorylation, leading to the formation of neurofibrillary tangles (NFTs), and neuronal apoptosis.[1] **Cdk1-IN-3** is a selective inhibitor of Cdk1, offering a valuable tool for investigating the role of Cdk1 in these complex disorders and for exploring its potential as a therapeutic target. This document provides detailed application notes and experimental protocols for the use of **Cdk1-IN-3** in neurodegenerative disease research.

Cdk1-IN-3: Quantitative Data and Kinase Selectivity

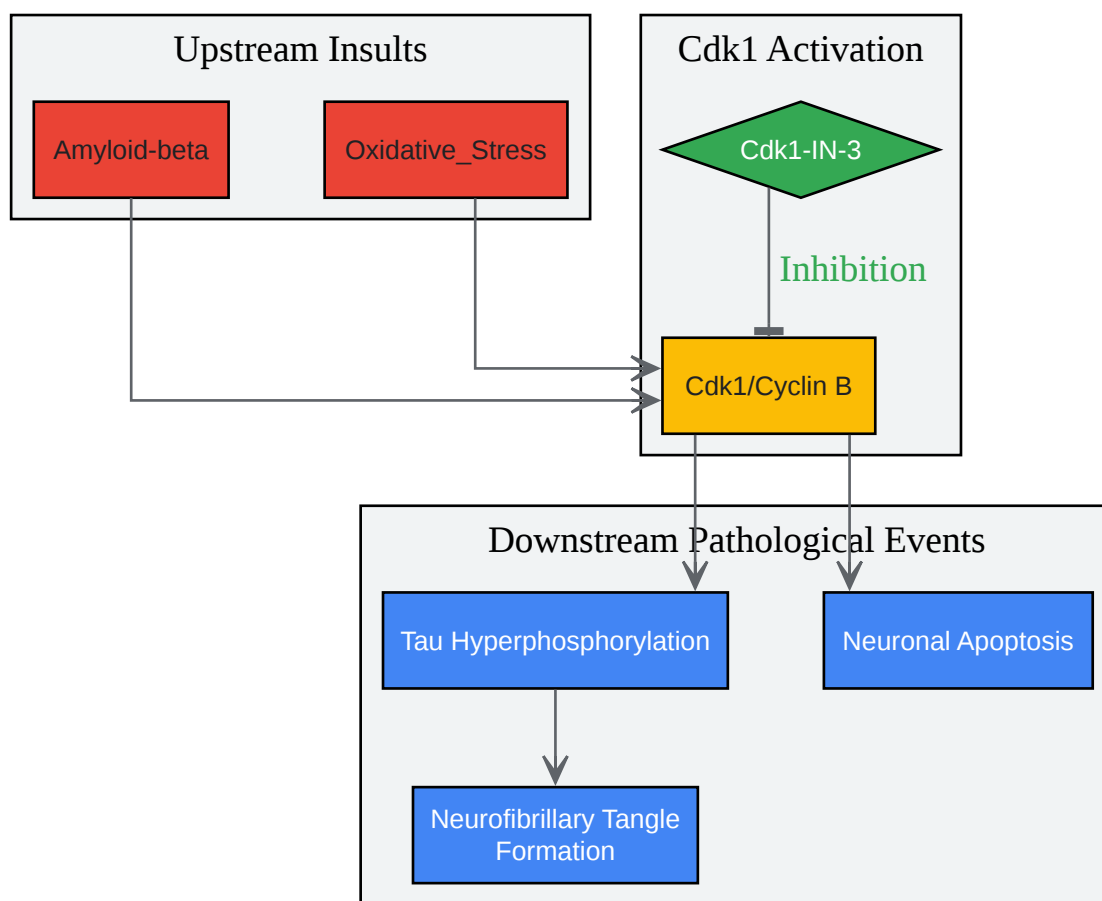
Cdk1-IN-3 demonstrates high selectivity for Cdk1. The following table summarizes its inhibitory activity against a panel of kinases.

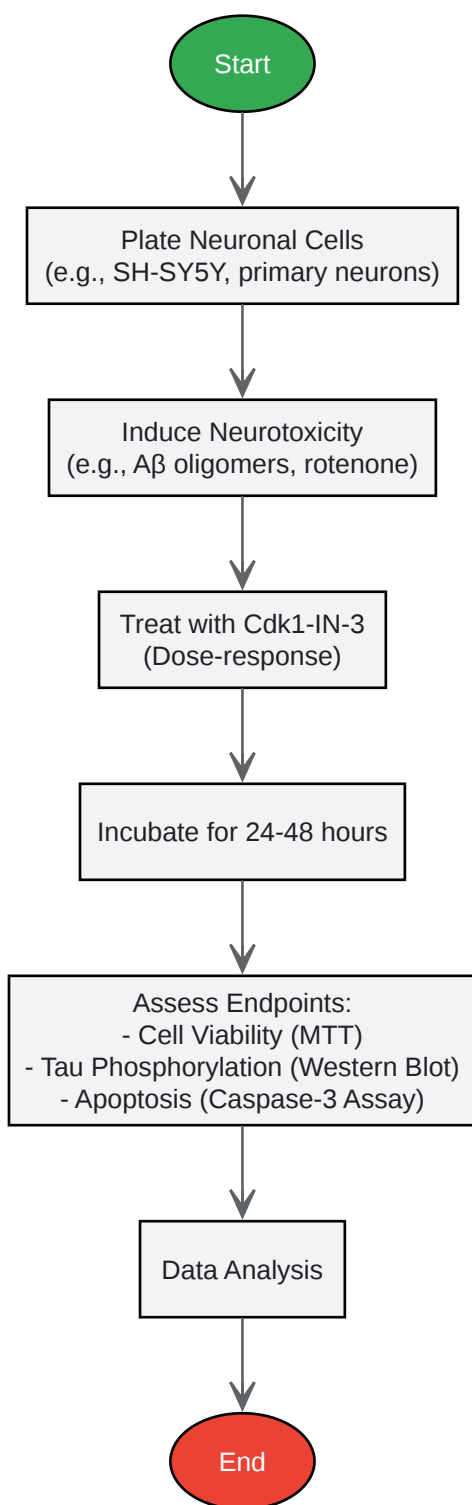
Kinase	IC50 (nM)
Cdk1	36.8
Cdk2	305.17
Cdk5	369.37
AXL	5655
PTK2B	3632
FGFR	4626
JAK1	5265
IGF1R	5514
BRAF	2829

Data sourced from MedchemExpress.[2]

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and experimental designs discussed, the following diagrams have been generated using Graphviz.





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References

- 1. A Potential Role of Cyclic Dependent Kinase 1 (CDK1) in Late Stage of Retinal Degeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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